

Prudent Disposal of N-oleoyl Glutamine in a Laboratory Setting

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Compound of Interest

Compound Name: *N-oleoyl glutamine*

Cat. No.: *B3025851*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **N-oleoyl glutamine**.

Immediate Safety and Handling Precautions

While **N-oleoyl glutamine** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is imperative to adhere to standard laboratory safety protocols.

[1] Always wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, when handling this compound. In case of accidental contact, follow these first-aid measures:

- After inhalation: Move to fresh air. If you experience any complaints, consult a doctor.[1]
- After skin contact: The product is generally not irritating to the skin.[1]
- After eye contact: Rinse the opened eye for several minutes under running water.[1]
- After swallowing: If symptoms persist, consult a doctor.[1]

N-oleoyl Glutamine Properties

A summary of the relevant chemical and physical properties of **N-oleoyl glutamine** is provided in the table below for easy reference.

Property	Value
CAS Number	247150-73-8[1][2][3]
Molecular Formula	C ₂₃ H ₄₂ N ₂ O ₄ [2][3]
Formula Weight	410.6[2][3]
Appearance	Crystalline solid[2][3]
Purity	≥95%[2][3]
Solubility	DMF: 30 mg/ml, DMSO: 30 mg/ml, Ethanol: 1 mg/ml[2][3]
Storage	-20°C[2]
Stability	≥ 4 years[2]
Flammability	Product is not flammable[1]

Step-by-Step Disposal Protocol

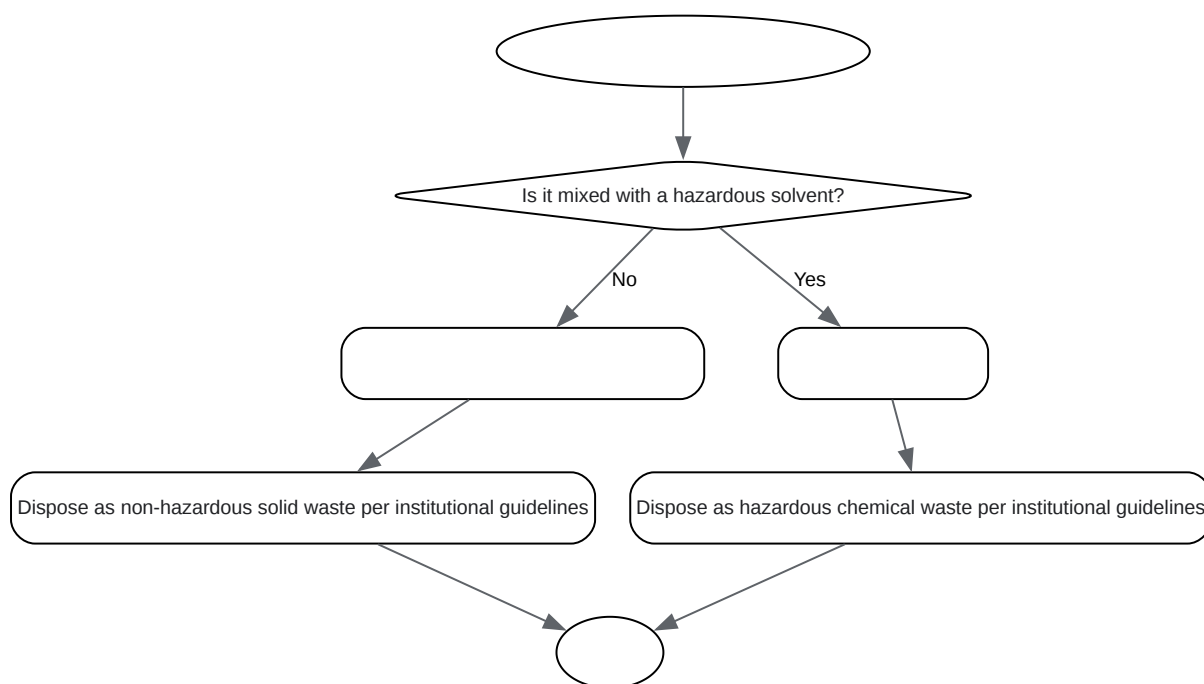
The disposal of **N-oleoyl glutamine** must be conducted in accordance with all applicable federal, state, and local environmental regulations. The following protocol provides a general guideline for its disposal.

- For Unused or Expired **N-oleoyl Glutamine** (Pure Compound):
 - As a non-hazardous solid, small quantities can typically be disposed of in the regular laboratory trash, provided this is in accordance with your institution's specific waste management policies.
 - It is best practice to place the material in a sealed container to prevent dust formation.
- For **N-oleoyl Glutamine** Solutions:
 - Aqueous Solutions: If dissolved in a non-hazardous aqueous buffer, the solution can likely be disposed of down the drain with copious amounts of water. However, verify this with your institution's environmental health and safety (EHS) department.

- Solvent Solutions: If **N-oleoyl glutamine** is dissolved in a flammable or hazardous solvent (e.g., DMF, DMSO, Ethanol), the entire solution must be treated as hazardous waste.
 - Collect the waste solution in a properly labeled, sealed, and compatible waste container.
 - The label should clearly identify the contents, including the solvent and the dissolved **N-oleoyl glutamine**.
 - Store the waste container in a designated satellite accumulation area until it is collected by your institution's EHS personnel for hazardous waste disposal.
- For Contaminated Materials:
 - Any materials, such as pipette tips, tubes, or paper towels, that are contaminated with **N-oleoyl glutamine** should be disposed of based on the nature of the solvent used.
 - If contaminated with a hazardous solvent solution, these materials should be placed in a designated solid hazardous waste container.
 - If only contaminated with the pure compound or an aqueous solution, they can typically be disposed of in the regular laboratory trash.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **N-oleoyl glutamine**.



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Caption: Decision workflow for **N-oleoyl glutamine** disposal.

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